

Mass Spectrometry of 1-isocyanato-3,5-dimethoxybenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Isocyanato-3,5-dimethoxybenzene

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Introduction

This technical guide provides an in-depth analysis of the predicted electron ionization mass spectrometry (EI-MS) of **1-isocyanato-3,5-dimethoxybenzene**. Due to the absence of publicly available experimental mass spectral data for this specific compound, this guide leverages established fragmentation principles of aromatic isocyanates and methoxy-substituted benzene derivatives to forecast its mass spectrum. This document is intended to serve as a valuable resource for the identification and structural elucidation of this and related compounds in complex matrices.

Predicted Mass Spectrum and Fragmentation

The mass spectrum of **1-isocyanato-3,5-dimethoxybenzene** is anticipated to be characterized by a prominent molecular ion peak and a series of fragment ions resulting from the characteristic cleavages of the isocyanate and methoxy functional groups. Aromatic isocyanates are known to exhibit strong molecular ion signals and often undergo fragmentation through the loss of the NCO group. Additionally, methoxy-substituted aromatic compounds typically fragment via the loss of a methyl radical followed by the elimination of carbon monoxide.

Predicted Quantitative Mass Spectral Data

The following table summarizes the predicted major ions, their mass-to-charge ratios (m/z), and their proposed fragmentation origins for **1-isocyanato-3,5-dimethoxybenzene** (Molecular Formula: C₉H₉NO₃, Molecular Weight: 179.17 g/mol).

m/z	Predicted Relative Intensity	Ion Structure/Formula	Proposed Fragmentation Pathway
179	High	[C ₉ H ₉ NO ₃] ⁺	Molecular Ion (M ⁺)
164	Moderate	[C ₈ H ₆ NO ₃] ⁺	Loss of a methyl radical (-CH ₃) from a methoxy group.
136	Moderate to High	[C ₇ H ₆ O ₃] ⁺	Loss of carbon monoxide (-CO) from the [M-CH ₃] ⁺ ion.
137	Moderate	[C ₈ H ₉ O ₂] ⁺	Loss of the isocyanate group (-NCO).
108	Moderate	[C ₇ H ₈ O] ⁺	Loss of carbon monoxide (-CO) from the [M-NCO] ⁺ ion.
77	Low to Moderate	[C ₆ H ₅] ⁺	Phenyl cation, a common fragment in aromatic compounds.

Experimental Protocol: Electron Ionization Mass Spectrometry

The following is a generalized experimental protocol for acquiring an electron ionization mass spectrum of a solid organic compound like **1-isocyanato-3,5-dimethoxybenzene** using a direct insertion probe.

Instrumentation:

- A high-resolution mass spectrometer equipped with an electron ionization (EI) source.

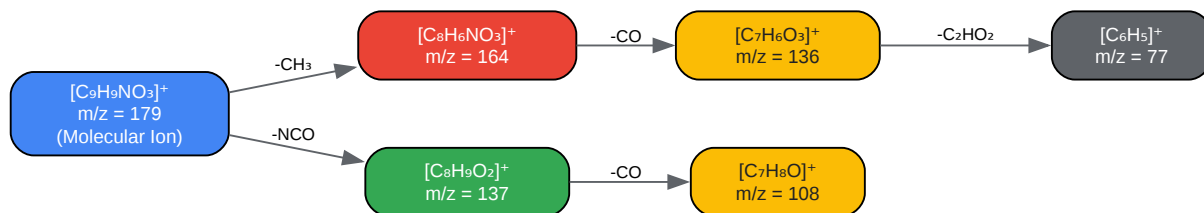
- Direct Insertion Probe (DIP).

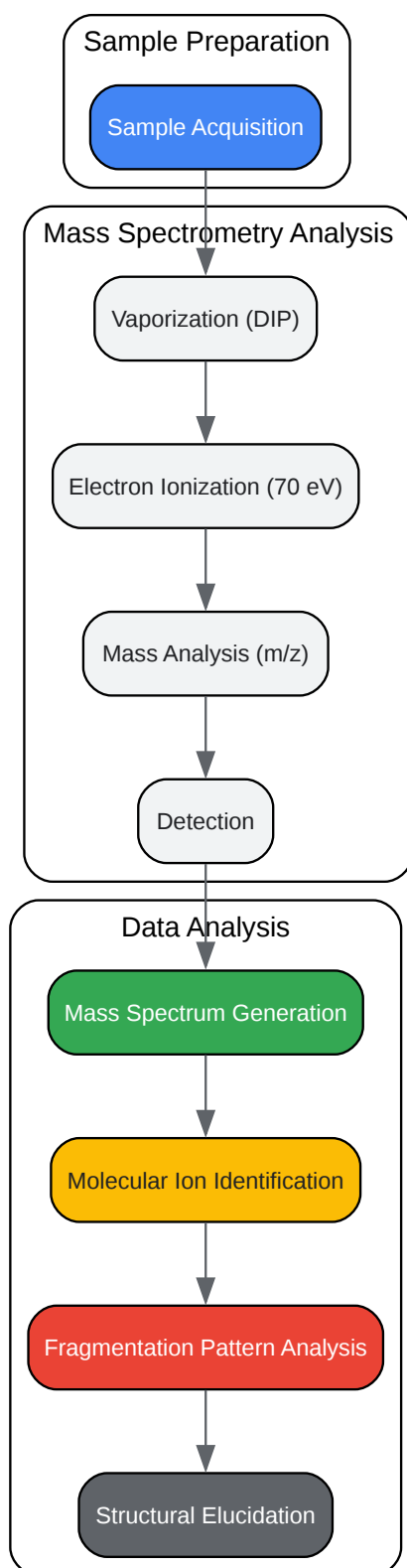
Procedure:

- Sample Preparation: A small amount of the solid **1-isocyanato-3,5-dimethoxybenzene** sample (typically less than 1 mg) is placed in a clean capillary tube.
- Probe Insertion: The capillary tube is inserted into the tip of the direct insertion probe.
- Introduction into the Mass Spectrometer: The probe is introduced into the mass spectrometer's ion source through a vacuum lock.
- Ionization: The sample is heated gently by the probe, causing it to vaporize directly into the ion source. The vaporized molecules are then bombarded with a beam of high-energy electrons (typically 70 eV), leading to ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- Detection: The separated ions are detected, and their abundance is recorded to generate the mass spectrum.
- Data Acquisition: The mass spectrum is recorded over a suitable mass range (e.g., m/z 50-500) to capture the molecular ion and all significant fragment ions.

Predicted Fragmentation Pathway

The following diagram illustrates the predicted major fragmentation pathways for **1-isocyanato-3,5-dimethoxybenzene** under electron ionization.





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